

# Thiamine nitrate's safety, toxicity, and handling guidelines

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An In-depth Technical Guide to the Safety, Toxicity, and Handling of **Thiamine Nitrate** 

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety, toxicity profile, and handling guidelines for **thiamine nitrate** (Vitamin B1 Mononitrate). The information is compiled from regulatory assessments, safety data sheets, and scientific literature to support its use in research and pharmaceutical development.

### **Chemical and Physical Properties**

**Thiamine nitrate** is the mononitrate salt of thiamine (Vitamin B1). It is a more stable form than thiamine hydrochloride and is commonly used in pharmaceuticals and fortified foods.[1]



Property	Value	Reference	
CAS Number	532-43-4	[2]	
EC Number	208-537-4	[2]	
Molecular Formula	C12H17N5O4S	[2]	
Physical State	White to yellow crystalline powder	[3]	
Solubility	2.7 g/100 mL in water at 20°C. Solutions at pH 4.0 show greater stability.	[3]	
Stability	Considered stable under normal conditions. More stable than thiamine hydrochloride.  Protect from light.	onditions. More stable mine hydrochloride. [4]	
Incompatibilities	Strong oxidizing agents.	[5]	
Decomposition	Fire or decomposition may produce toxic gases, including carbon oxides, nitrogen oxides, and sulfur oxides.	[5]	

#### **Mechanism of Action: Thiamine Metabolic Pathway**

Thiamine is an essential micronutrient that, in its active form, thiamine diphosphate (TDP), acts as a critical coenzyme for several key enzymes in carbohydrate and amino acid metabolism.[6] Its role is central to cellular energy production.

Upon absorption, thiamine is converted to its active forms, primarily Thiamine Diphosphate (TDP), also known as Thiamine Pyrophosphate (TPP). This conversion is catalyzed by thiamine pyrophosphokinase.[7][8] TDP serves as a cofactor for enzymes essential to the citric acid cycle and the pentose phosphate pathway, including:

 Pyruvate Dehydrogenase Complex (PDH): Links glycolysis to the citric acid cycle by converting pyruvate to acetyl-CoA.[6][8]



- α-Ketoglutarate Dehydrogenase Complex (KGDHC): A key enzyme within the citric acid cycle.[6][8]
- Branched-chain α-ketoacid Dehydrogenase Complex (BCKDC): Involved in the catabolism of branched-chain amino acids (leucine, isoleucine, and valine).[6]
- Transketolase (TK): A crucial enzyme in the pentose phosphate pathway, which produces
   NADPH and the precursor for nucleotide synthesis.[6]

A deficiency in thiamine impairs these pathways, leading to insufficient energy production and the buildup of toxic byproducts like lactate, which particularly affects tissues with high energy demands, such as the nervous system and heart.[8]

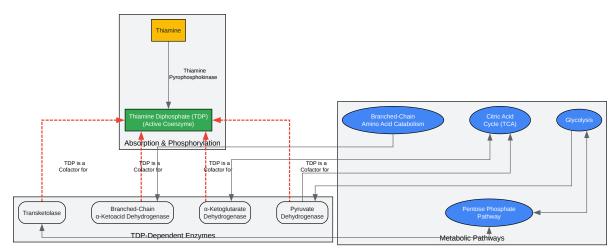


Figure 1: Simplified Thiamine Metabolic Pathway



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Figure 1: Simplified Thiamine Metabolic Pathway

## **Toxicological Profile**

**Thiamine nitrate** exhibits a very low toxicity profile across acute and repeated-dose studies. The U.S. Food and Drug Administration (FDA) lists thiamine mononitrate as Generally Recognized as Safe (GRAS) for its intended use as a direct food substance.[3]

#### **Acute Toxicity**

Acute toxicity studies indicate a low level of hazard. The oral LD50 in mice is greater than 5,000 mg/kg, and no adverse effects were observed at this dose.[3]

Species	Route	LD50	Reference
Mouse	Oral	> 5,000 mg/kg	[3]
Mouse	Intraperitoneal	387 mg/kg	[5]
Mouse	Intravenous	84 mg/kg	[5]
Rat	Oral	15,900 mg/kg	[4]
Rabbit	Intravenous	113 mg/kg	[5]
Dog	Intravenous	350 mg/kg	[5]

#### Irritation and Sensitization

- Skin Irritation: **Thiamine nitrate** is not considered a skin irritant.[3][5] In a study on rabbits using a 20% solution, no dermal irritation was observed.[3]
- Eye Irritation: It is classified as mildly irritating to the eyes.[3] A study in rabbits with a 2.5% solution resulted in temporary redness in some animals, which resolved within 24 hours.[3] However, other sources classify it as a serious eye irritant, warranting the use of eye protection during handling.[9]



• Sensitization: While some safety data sheets state no known sensitizing effects, thiamine is generally considered a potential sensitizer, particularly through inhalation of dust.[3][5] The European Food Safety Authority (EFSA) regards it as a skin and respiratory sensitiser.[3]

#### **Repeated-Dose Toxicity**

No adverse effects have been observed in repeated-dose studies.[3]

- In a 7-day study, mice administered 5,000 mg/kg/day via gavage showed no adverse effects. [3]
- In longer-term studies in rats (4 to 20 weeks), no toxicity was observed at doses up to 1,500 mg/kg/day.[3]

Due to the lack of observed toxicity at high doses, a No-Observed-Adverse-Effect-Level (NOAEL) for risk assessment purposes has not been identified by regulatory bodies like the U.S. Environmental Protection Agency (EPA).[3][10]

#### **Mutagenicity and Carcinogenicity**

- Mutagenicity: Thiamine nitrate is not expected to be mutagenic; it has produced negative results in mutagenicity studies such as the Ames assay.[3]
- Carcinogenicity: It is not expected to be carcinogenic and is not listed as a carcinogen by IARC, NTP, or OSHA.[3][5]

#### **Experimental Protocols**

Toxicological assessments of **thiamine nitrate** follow standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals. These protocols ensure data reliability and animal welfare.

#### Generalized Workflow for Toxicity Testing

The workflow for assessing the toxicity of a substance like **thiamine nitrate** involves a stepwise approach, starting with existing data analysis and progressing to in vivo tests only when necessary.



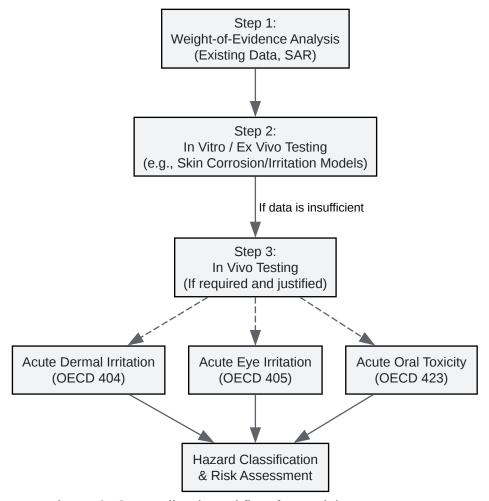


Figure 2: Generalized Workflow for Toxicity Assessment

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Figure 2: Generalized Workflow for Toxicity Assessment

## Acute Oral Toxicity - Acute Toxic Class Method (Based on OECD 423)

- Objective: To determine the acute oral toxicity and classify the substance.
- Principle: A stepwise procedure using a small number of animals per step. Depending on mortality or morbidity, further groups may be dosed at higher or lower fixed dose levels (e.g., 300, 2000, 5000 mg/kg).
- Animal Model: Typically, young adult female rats (e.g., Wistar strain).



#### Methodology:

- Animals are fasted prior to dosing.
- The test substance (thiamine nitrate) is administered in a single dose by oral gavage.
   The vehicle is typically water.
- A starting dose (e.g., 2000 mg/kg) is selected based on existing data. A group of 3 animals is dosed.
- Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, respiration, autonomic/CNS effects), and body weight changes for at least 14 days.
- If mortality is observed, the test is repeated at a lower dose level. If no mortality occurs,
   the test may be repeated at a higher dose level to confirm low toxicity.
- At the end of the observation period, all surviving animals are subjected to gross necropsy.
- Outcome: The method allows for classification of the substance into a GHS category based on the observed outcomes. For thiamine nitrate, this method confirms an LD50 > 5000 mg/kg.[3]

#### **Acute Dermal Irritation/Corrosion (Based on OECD 404)**

- Objective: To assess the potential for dermal irritation or corrosion.
- · Animal Model: Healthy young adult albino rabbits.
- Methodology:
  - The day before the test, the fur is clipped from the dorsal area of the trunk of the animal.
  - A 0.5 g dose of the test substance (moistened with a small amount of water to form a paste) is applied to a small area (~6 cm²) of intact skin.
  - The test site is covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.



- After 4 hours, the dressing is removed, and the skin is gently cleaned to remove any residual substance.
- The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Dermal reactions are scored according to a standardized grading scale (e.g., 0=none, 4=severe).
- Outcome: **Thiamine nitrate** produces no significant irritation, with irritation scores of 0.[3]

#### **Acute Eye Irritation/Corrosion (Based on OECD 405)**

- Objective: To assess the potential for eye irritation or corrosion.
- Animal Model: Healthy young adult albino rabbits.
- · Methodology:
  - The test substance (typically 0.1 mL of a solution or 0.1 g of a solid) is applied in a single dose into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
  - The eyelids are held together for about one second to prevent loss of the material.
  - The eyes are examined for ocular lesions (in the cornea, iris, and conjunctiva) at 1, 24, 48, and 72 hours after application.
  - Observations are scored based on a standardized scale (e.g., for corneal opacity, iris lesions, redness, and chemosis of the conjunctiva).
  - The reversibility of any observed lesions is monitored for up to 21 days.
- Outcome: **Thiamine nitrate** is found to be a mild, temporary irritant.[3]

### **Handling and Safety Guidelines**

While **thiamine nitrate** has a low toxicity profile, prudent laboratory practices should always be followed.



### **Engineering Controls**

 Use in a well-ventilated area. Local exhaust ventilation is recommended to control dust generation.[9]

#### **Personal Protective Equipment (PPE)**

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[9]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[9]
- Respiratory Protection: If dust is generated and ventilation is inadequate, a NIOSH-approved particulate respirator should be used.[5]

#### **Handling and Storage**

- Handling: Avoid contact with skin and eyes. Avoid generating dust. Wash hands thoroughly after handling.[9]
- Storage: Store in a tightly closed container in a dry, well-ventilated place. Protect from light. [4][9]

#### **First Aid Measures**

- After Inhalation: Move person to fresh air. If symptoms persist, consult a physician.
- After Skin Contact: Wash off with soap and plenty of water.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[9]
- After Ingestion: Rinse mouth with water. If symptoms persist, consult a physician.

#### Conclusion

**Thiamine nitrate** is a substance with very low acute and chronic toxicity. It is not mutagenic or carcinogenic and is not a skin irritant, though it can be a mild eye irritant and a potential sensitizer. Its safety is well-established, as evidenced by its GRAS status with the FDA and



positive assessments by EFSA. Standard laboratory handling procedures, including the use of appropriate PPE to avoid eye contact and dust inhalation, are sufficient to ensure safety for researchers, scientists, and drug development professionals.

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#### References

- 1. Reaction mechanisms of thiamin diphosphate enzymes: redox reactions PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Thiamine Nitrate | C12H17N5O4S | CID 10762 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. KEGG PATHWAY: Thiamine metabolism Reference pathway [kegg.jp]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. Thiamine Biochemistry [thiamine.dnr.cornell.edu]
- 7. SMPDB [smpdb.ca]
- 8. portlandpress.com [portlandpress.com]
- 9. Reaction mechanisms of thiamin diphosphate enzymes: defining states of ionization and tautomerization of the cofactor at individual steps PMC [pmc.ncbi.nlm.nih.gov]
- 10. Federal Register :: Thiamine Mononitrate; Exemption From the Requirement of a Tolerance [federalregister.gov]
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